

Safe Disposal of Lanthanum Isopropoxide: A Procedural Guide

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Compound of Interest

Compound Name: *Lanthanum isopropoxide*

Cat. No.: *B101173*

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This guide provides essential safety and logistical information for the proper disposal of **lanthanum isopropoxide**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance. **Lanthanum isopropoxide** is a moisture-sensitive, flammable solid that requires careful handling during its entire lifecycle, including disposal.^{[1][2][3]}

Key Safety and Hazard Information

Proper handling and storage are paramount to mitigating risks. The following table summarizes the key hazard and safety data for **lanthanum isopropoxide**.

Identifier	Value	Reference
CAS Number	19446-52-7	[4] [5]
Molecular Formula	C ₉ H ₂₁ LaO ₃	[4] [5]
Appearance	White to off-white powder/solid	[1] [3] [6]
Hazard Classifications		
GHS Pictograms	GHS02 (Flammable), GHS07 (Irritant)	[3]
Signal Word	Danger	[5]
Hazard Statements	H228: Flammable solid H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[5]
Storage Class	4.1B: Flammable solid hazardous materials	[5]
Protective Measures		
Personal Protective Equipment (PPE)	Chemical safety goggles/eyeshields, chemical-resistant gloves, NIOSH-approved respirator (Type N95 or P3), protective clothing	[2] [5]
Handling Conditions	Handle under an inert atmosphere in a well-ventilated area or chemical fume hood. Keep away from moisture, heat, sparks, and open flames.	[2] [4]

Experimental Protocol: Step-by-Step Disposal Procedure

The recommended procedure for disposing of surplus or waste **lanthanum isopropoxide** involves a controlled hydrolysis reaction. This process converts the reactive metal alkoxide into more stable and less hazardous compounds: lanthanum hydroxide and isopropanol.[7] This reaction is rapid and must be performed with caution.[3][6]

Materials Required:

- Waste **lanthanum isopropoxide**
- Anhydrous isopropanol
- Deionized water
- Dilute acetic acid or hydrochloric acid for neutralization
- Appropriate reaction vessel (e.g., three-necked flask with a stirrer and addition funnel)
- Stir plate
- Inert gas source (Nitrogen or Argon)
- Appropriately labeled hazardous waste containers for solid and liquid waste[8]

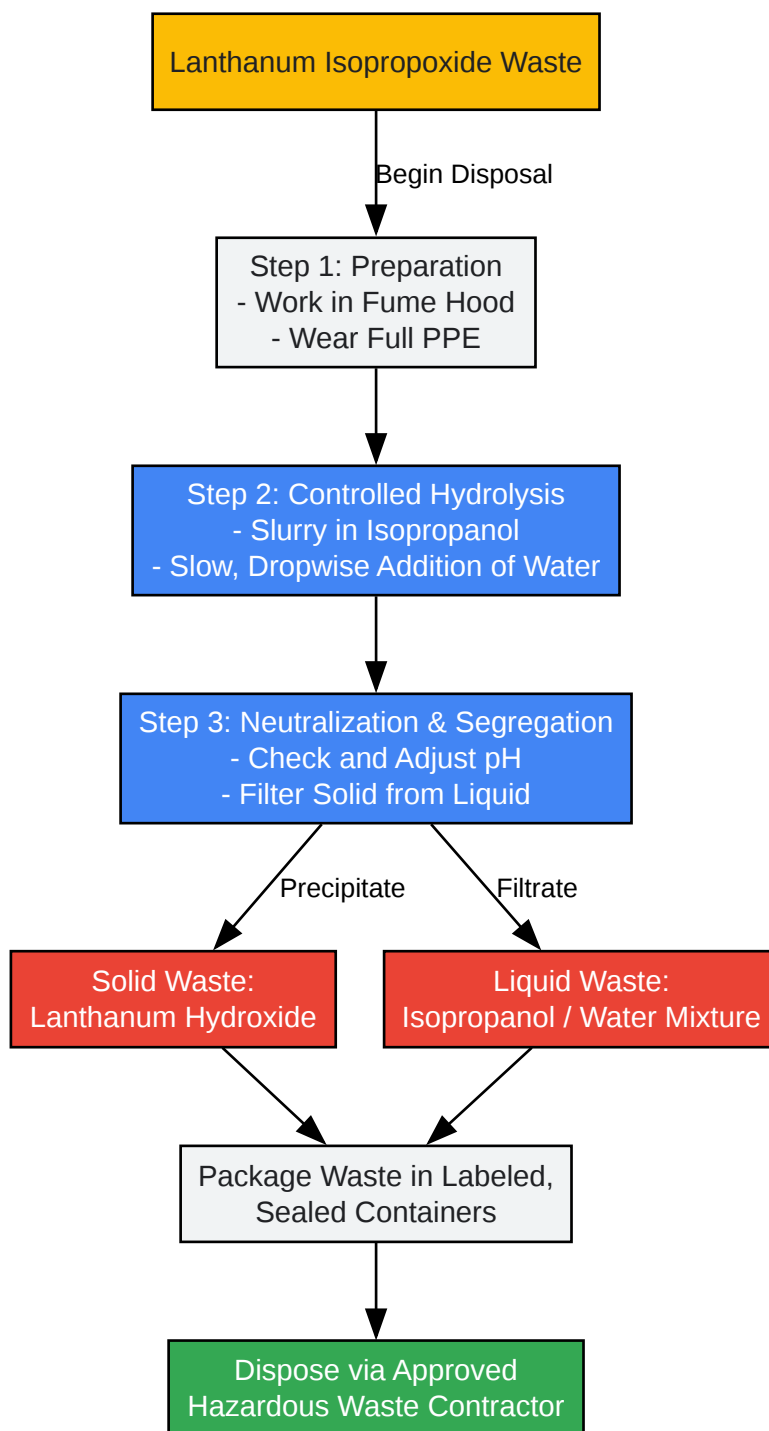
Procedure:

- Preparation and Setup:
 - Conduct the entire procedure within a certified chemical fume hood.
 - Don appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
 - Ensure an inert atmosphere (e.g., nitrogen or argon) can be maintained over the reaction.
 - Place the container with the waste **lanthanum isopropoxide** in the fume hood.
- Controlled Hydrolysis:
 - Carefully transfer the waste **lanthanum isopropoxide** into the reaction vessel.

- Under an inert atmosphere, slowly add enough anhydrous isopropanol to create a stirrable slurry. This helps to dissipate heat during the subsequent hydrolysis.
- Begin stirring the slurry.
- Slowly add water dropwise to the stirring slurry using an addition funnel. The reaction is exothermic and will generate isopropanol and solid lanthanum hydroxide.[7] Maintain a slow addition rate to control the reaction temperature.
- Continue stirring the mixture for several hours after the water addition is complete to ensure the reaction goes to completion.
- Neutralization and Waste Segregation:
 - Once the reaction has ceased and the mixture has cooled to room temperature, check the pH of the aqueous layer.
 - If necessary, neutralize the solution by adding dilute acetic acid or hydrochloric acid dropwise.
 - Separate the solid lanthanum hydroxide precipitate from the liquid (a mixture of water and isopropanol) via filtration.
- Final Waste Disposal:
 - Solid Waste: Carefully scrape the filtered lanthanum hydroxide into a clearly labeled container for solid hazardous waste.[8]
 - Liquid Waste: The filtrate, containing isopropanol and water, should be collected in a separate, labeled container designated for flammable liquid waste.[9]
 - Contaminated Materials: Dispose of all contaminated items, including gloves, filter paper, and weighing papers, as solid hazardous waste.[8]
 - Final Disposal: Arrange for a licensed hazardous waste disposal contractor to collect all waste containers.[2][8] Do not dispose of any materials down the sewer.[4]

Disposal Workflow Visualization

The following diagram illustrates the logical workflow and decision-making process for the safe disposal of **lanthanum isopropoxide**.



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Caption: Workflow for the safe disposal of **lanthanum isopropoxide** via controlled hydrolysis.

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